

A Technical Guide to Commercial Naphthofluorescein for Research Applications

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Compound of Interest

Compound Name: Naphthofluorescein

Cat. No.: B155354

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This technical guide provides a comprehensive overview of the commercial sources, purity specifications, and verification of **Naphthofluorescein** for research purposes. Ensuring the quality and purity of this fluorescent probe is critical for reliable and reproducible experimental outcomes in various applications, including its use as a pH indicator and a furin inhibitor.

Commercial Sources and Purity

Naphthofluorescein is available from several reputable chemical suppliers that cater to the research and development community. The purity of the compound is a key consideration, as impurities can interfere with experimental results. The most common analytical method for purity assessment cited by suppliers is High-Performance Liquid Chromatography (HPLC). Identity is often confirmed using Nuclear Magnetic Resonance (NMR) spectroscopy. Below is a summary of commercially available **Naphthofluorescein** and its typical specifications.

Supplier	CAS Number	Stated Purity	Analytical Method(s)	Additional Information
Santa Cruz Biotechnology	61419-02-1	≥95% ^[1]	Not explicitly stated on the summary page, but a Certificate of Analysis is available for lot-specific data. ^[1]	Also known as CCG 8295; cited as a furin inhibitor. ^[1]
Chemodex	61419-02-1	≥95% (HPLC) ^[2]	HPLC, 1H-NMR for identity. ^[2]	Provided as a purple powder. ^[2]
Sigma-Aldrich (Merck)	61419-02-1	Not explicitly stated as a percentage, but sold as suitable for fluorescence and as a pH indicator.	A Certificate of Analysis with lot-specific purity is typically available upon purchase.	Provides detailed physical and chemical properties, including melting point and spectral data.
MedKoo Biosciences	61419-02-1	Information on purity is available.	Not explicitly stated on the summary page.	Marketed as a cell-permeable inhibitor of furin. ^[3]
DC Chemicals	61419-02-1	Information on purity is available.	Not explicitly stated on the summary page.	Notes its function as an inhibitor of the HIF-1 and Mint3 interaction.

Experimental Protocols: Purity Verification

While suppliers provide a certificate of analysis, independent verification of purity is a crucial step in rigorous scientific research. Below are generalized protocols for assessing the purity of **Naphthofluorescein**.

High-Performance Liquid Chromatography (HPLC)

HPLC is a fundamental technique for assessing the purity of non-volatile organic compounds.

Methodology:

- Column: A reverse-phase C18 column is typically suitable for separating **Naphthofluorescein** from potential impurities.
- Mobile Phase: A gradient of acetonitrile and water, both containing a small amount of an acid like trifluoroacetic acid (TFA) or formic acid to improve peak shape, is commonly used. A typical gradient might run from 10% to 90% acetonitrile over 20-30 minutes.
- Detection: A UV-Vis detector set to the maximum absorbance wavelength of **Naphthofluorescein** (around 594 nm at pH 9.0) is appropriate.[\[2\]](#)
- Sample Preparation: Prepare a stock solution of **Naphthofluorescein** in a suitable solvent such as dimethyl sulfoxide (DMSO) or a slightly basic aqueous buffer (pH \geq 8).[\[2\]](#) Dilute the stock solution with the initial mobile phase composition for injection.
- Analysis: The purity is determined by integrating the area of the main peak corresponding to **Naphthofluorescein** and expressing it as a percentage of the total integrated peak area.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR spectroscopy is a powerful tool for confirming the chemical structure and identifying impurities.

Methodology:

- Solvent: Deuterated dimethyl sulfoxide (DMSO- d_6) is a common solvent for **Naphthofluorescein**.
- Sample Preparation: Dissolve a few milligrams of the **Naphthofluorescein** sample in the deuterated solvent.
- Data Acquisition: Acquire the ^1H NMR spectrum on a spectrometer (e.g., 400 MHz or higher for better resolution).

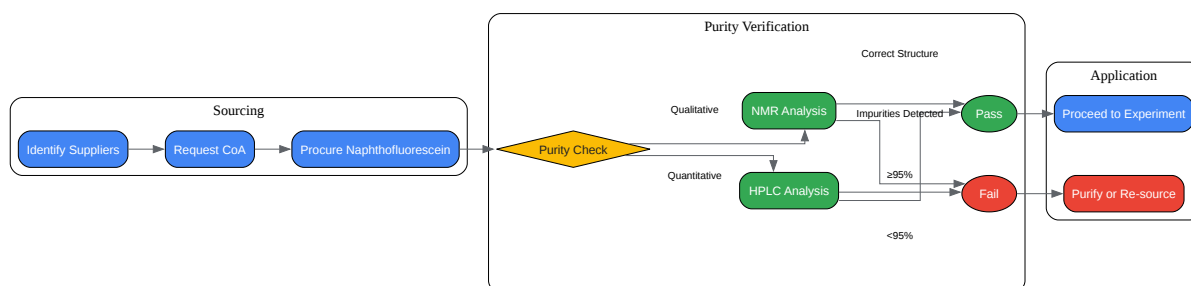
- Analysis: Compare the obtained spectrum with a reference spectrum or with the expected chemical shifts and coupling constants for the **Naphthofluorescein** structure. The presence of unexpected signals may indicate impurities.

Synthesis and Purification

For researchers requiring custom synthesis or further purification, the scientific literature provides detailed methods. **Naphthofluorescein** and its derivatives can be synthesized through Friedel-Crafts type reactions between corresponding aroylbenzoic acids and dihydroxynaphthalenes.^{[4][5]} Purification of the synthesized product can be achieved using techniques such as semi-preparative HPLC.^[6]

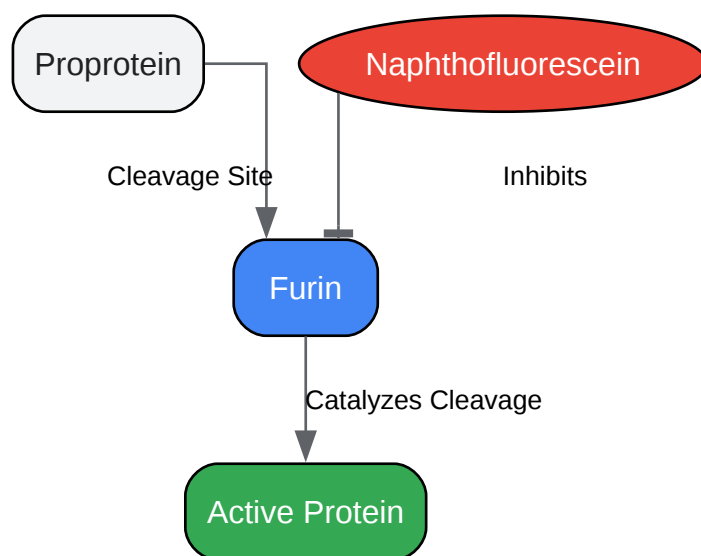
Visualizing Workflows and Pathways

To aid in the conceptual understanding of sourcing and utilizing **Naphthofluorescein** in research, the following diagrams illustrate key processes.



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Caption: Workflow for sourcing and verifying the purity of **Naphthofluorescein**.



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Caption: Inhibition of Furin-mediated proprotein processing by **Naphthofluorescein**.

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